

DOTA-PEG5-azide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: DOTA-PEG5-azide

Cat. No.: B1192592

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **DOTA-PEG5-azide**. The content herein is intended to supplement, not replace, institutional safety protocols and professional judgment. Researchers, scientists, and drug development professionals should have a thorough understanding of the potential hazards and necessary precautions before working with this compound.

Introduction to DOTA-PEG5-azide

DOTA-PEG5-azide is a bifunctional linker widely employed in biomedical research and drug development. It incorporates three key components:

- **DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid):** A macrocyclic chelator known for its high affinity and stable complexation with various metal ions, particularly trivalent metals like Gallium-68 (^{68}Ga) and Lutetium-177 (^{177}Lu), making it invaluable for radiopharmaceutical development.
- **PEG5 (Pentaethylene Glycol):** A five-unit polyethylene glycol spacer that enhances solubility in aqueous solutions, reduces steric hindrance, and can improve the pharmacokinetic properties of the final conjugate.
- **Azide ($-\text{N}_3$):** A functional group that enables covalent conjugation to molecules containing a terminal alkyne or a strained alkyne (e.g., DBCO, BCN) via "click chemistry" (Copper(I)-

catalyzed Azide-Alkyne Cycloaddition - CuAAC or Strain-Promoted Azide-Alkyne Cycloaddition - SPAAC). This reaction is highly specific and efficient, allowing for the precise attachment of the DOTA-PEG5 moiety to biomolecules such as peptides, antibodies, and nanoparticles.

The unique combination of these components makes **DOTA-PEG5-azide** a versatile tool for applications including Positron Emission Tomography (PET) imaging, Single-Photon Emission Computed Tomography (SPECT) imaging, targeted radiotherapy, and the development of antibody-drug conjugates (ADCs).

Hazard Identification and Safety Precautions

Based on available Safety Data Sheets (SDS), **DOTA-PEG5-azide** is classified with the following hazards under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity, single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Precautionary Measures

Adherence to the following precautionary statements is crucial for the safe handling of **DOTA-PEG5-azide**:

Type	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
P264: Wash hands thoroughly after handling.	
P270: Do not eat, drink or smoke when using this product.	
P271: Use only outdoors or in a well-ventilated area.	
P273: Avoid release to the environment.	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330: Rinse mouth.	
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	
P362 + P364: Take off contaminated clothing and wash it before reuse.	
P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P391: Collect spillage.	
Storage	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Toxicity Data

As of the latest search, specific quantitative toxicity data such as LD50 (median lethal dose) values for **DOTA-PEG5-azide** are not publicly available. The GHS classification of "Acute Toxicity, Oral (Category 4)" is based on general data for similar chemical structures or as a precautionary classification from suppliers. Researchers should handle this compound with the care required for a substance that is harmful if ingested.

The azide moiety, in the form of sodium azide, is known to be highly toxic. The lethal dose of sodium azide in humans is estimated to be ≥ 700 mg, or approximately 10 mg/kg.[1] While the azide in **DOTA-PEG5-azide** is covalently bound, it is prudent to handle the compound with care, considering the potential for in vivo metabolism or degradation.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **DOTA-PEG5-azide** and to ensure the safety of laboratory personnel.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: Wear a lab coat.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.
- Solvents: When preparing solutions, use anhydrous solvents such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) to prevent hydrolysis.

Storage

- Temperature: Store in a tightly sealed container at -20°C for long-term storage.
- Environment: Keep in a dry and dark place to protect from moisture and light.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.

Experimental Protocols

The following are detailed methodologies for common experiments involving **DOTA-PEG5-azide**. These protocols are intended as a guide and may require optimization based on the specific biomolecule and experimental conditions.

Protocol for Antibody Conjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the conjugation of **DOTA-PEG5-azide** to an alkyne-modified antibody.

Materials:

- Alkyne-modified antibody in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4)
- **DOTA-PEG5-azide**
- Anhydrous DMSO or DMF
- Copper(II) sulfate (CuSO_4) solution (e.g., 10 mM in water)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) solution (e.g., 50 mM in water)
- Sodium ascorbate solution (freshly prepared, e.g., 100 mM in water)
- Purification system (e.g., size-exclusion chromatography column)

Procedure:

- Prepare Stock Solutions:

- Dissolve **DOTA-PEG5-azide** in anhydrous DMSO or DMF to a desired concentration (e.g., 10 mM).
- Prepare the Antibody:
 - Ensure the alkyne-modified antibody is at a suitable concentration in the reaction buffer.
- Prepare the Catalyst Premix:
 - In a microcentrifuge tube, mix the CuSO₄ solution and THPTA solution in a 1:5 molar ratio.
- Conjugation Reaction:
 - To the alkyne-modified antibody solution, add the **DOTA-PEG5-azide** stock solution. The molar ratio of **DOTA-PEG5-azide** to the antibody should be optimized but a starting point of 10-20 fold molar excess is recommended.
 - Add the CuSO₄/THPTA premix to the antibody-azide mixture. A final copper concentration of 1-2 mM is a typical starting point.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM.
 - Gently mix the reaction and incubate at room temperature for 1-2 hours, protected from light.
- Purification:
 - Purify the DOTA-PEG5-conjugated antibody from excess reagents using a suitable method such as size-exclusion chromatography (e.g., PD-10 desalting column).
- Characterization:
 - Characterize the conjugate to determine the degree of labeling (DOL) using methods such as mass spectrometry or by measuring the absorbance if a chromophore is present.

Protocol for Radiolabeling with Gallium-68 (⁶⁸Ga)

This protocol describes the radiolabeling of a DOTA-PEG5-conjugated biomolecule with ^{68}Ga .

Materials:

- DOTA-PEG5-conjugated biomolecule
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Sodium acetate buffer (e.g., 0.1 M, pH 4.0-4.5)
- Metal-free water and reaction vials
- Heating block
- Radio-TLC or radio-HPLC system for quality control

Procedure:

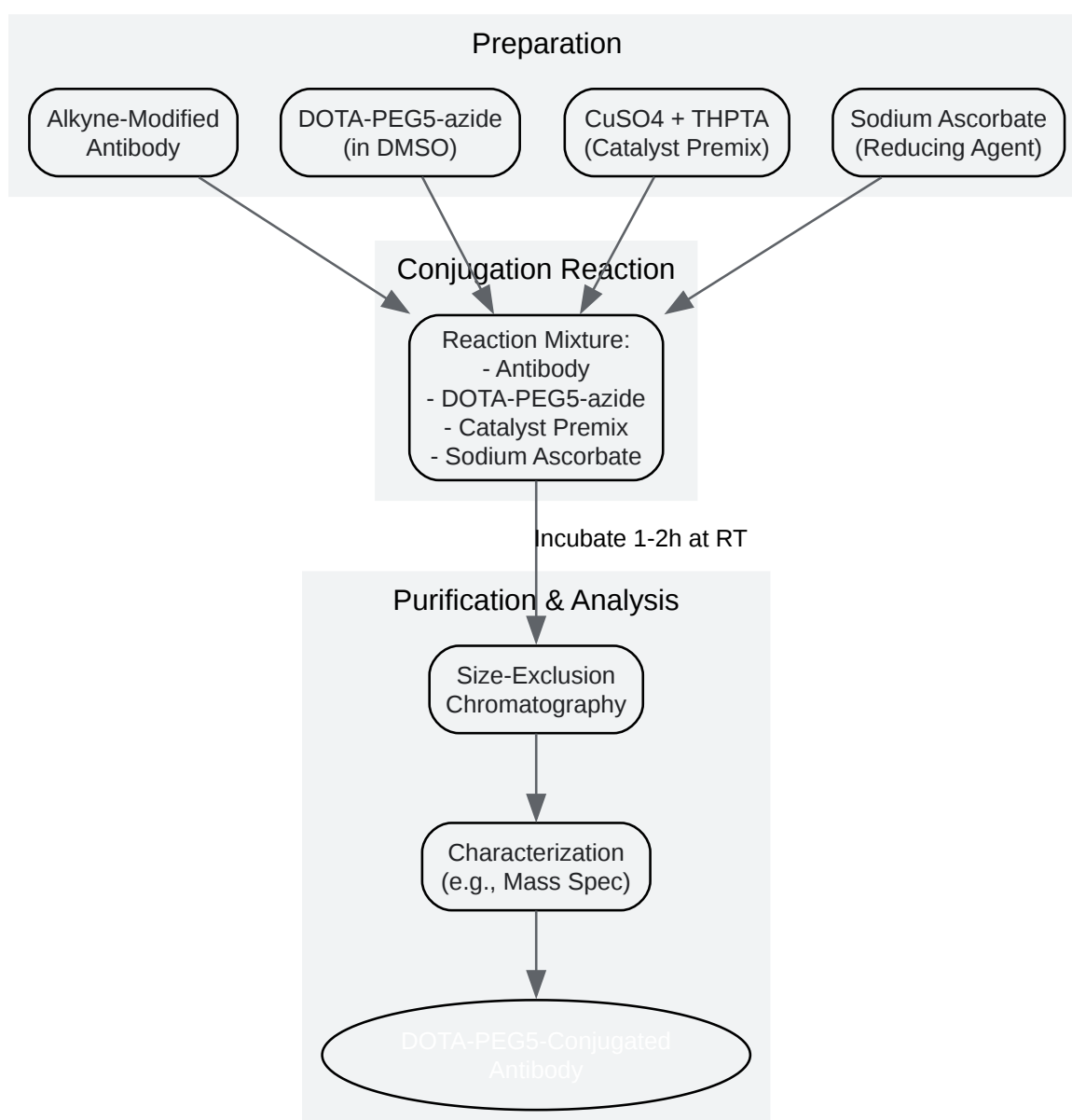
- Elution of ^{68}Ga :
 - Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 0.1 M HCl according to the manufacturer's instructions.
- Preparation of the Reaction Mixture:
 - In a metal-free reaction vial, add the DOTA-PEG5-conjugated biomolecule (typically 10-50 μg) dissolved in sodium acetate buffer.
 - Add the ^{68}Ga eluate to the reaction vial. The final pH of the reaction mixture should be between 4.0 and 4.5.
- Labeling Reaction:
 - Incubate the reaction mixture at 95°C for 5-15 minutes.
- Quality Control:
 - Determine the radiochemical purity of the ^{68}Ga -labeled conjugate using radio-TLC or radio-HPLC.

- Purification (if necessary):
 - If the radiochemical purity is below the desired level (typically >95%), purify the product using a C18 cartridge to remove unchelated ^{68}Ga .

Visualizations

Experimental Workflows

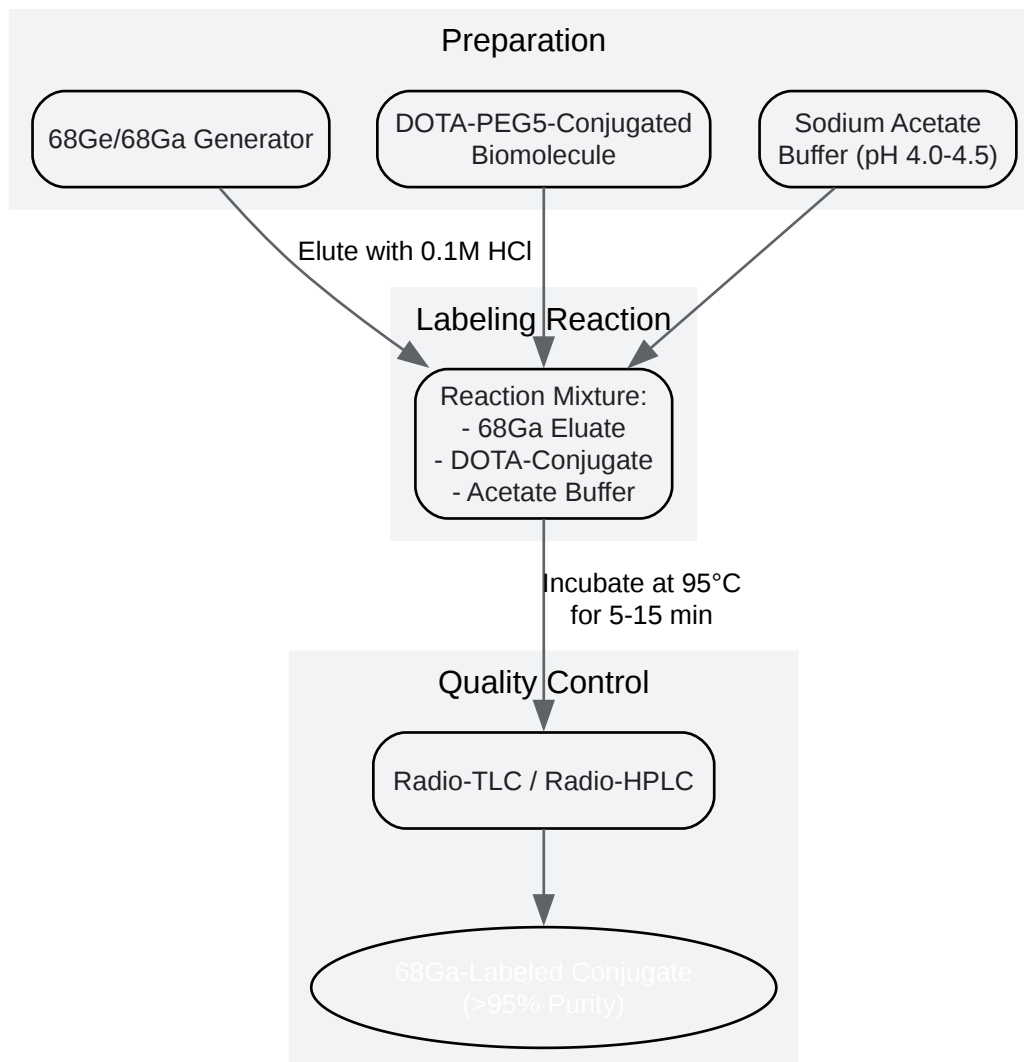
Workflow for Antibody Conjugation with DOTA-PEG5-azide (CuAAC)



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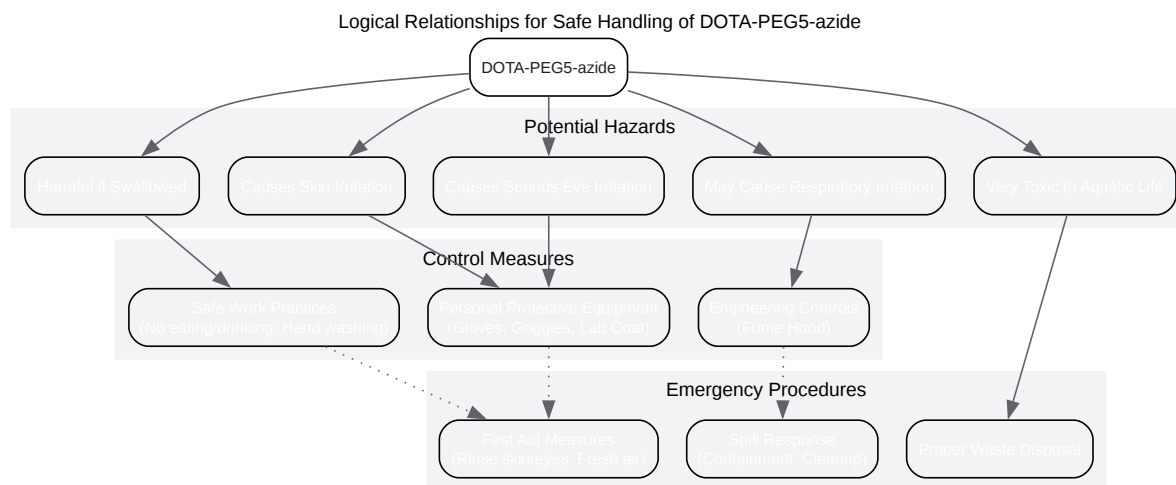
Caption: Workflow for Antibody Conjugation with **DOTA-PEG5-azide** (CuAAC).

Workflow for Radiolabeling with Gallium-68

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Caption: Workflow for Radiolabeling with Gallium-68.

Logical Relationships



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Caption: Logical Relationships for Safe Handling of **DOTA-PEG5-azide**.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal safety review or the judgment of a qualified professional. All laboratory personnel should be trained in the proper handling of hazardous chemicals and should consult their institution's safety guidelines and the manufacturer's Safety Data Sheet (SDS) before using **DOTA-PEG5-azide**. The information provided here is based on publicly available data and may not be exhaustive.

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References

- 1. Sodium azide poisoning: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
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